

# Safe handling and storage of 4-Chlorophenyl trifluoromethyl sulfide

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## Compound of Interest

Compound Name: 4-Chlorophenyl trifluoromethyl sulfide

Cat. No.: B1300811

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## An In-depth Technical Guide to the Safe Handling and Storage of 4-Chlorophenyl trifluoromethyl sulfide

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety information, handling procedures, and storage requirements for **4-Chlorophenyl trifluoromethyl sulfide** (CAS No. 407-16-9). The following sections detail the hazardous properties, necessary precautions, and emergency procedures to ensure a safe laboratory environment.

## Hazard Identification and Classification

**4-Chlorophenyl trifluoromethyl sulfide** is a chemical compound that requires careful handling due to its potential health and environmental hazards. While comprehensive toxicological data is not fully available, information from safety data sheets of this and structurally similar compounds indicates several risks. The material is generally considered an irritant and may be harmful if ingested or inhaled.<sup>[1]</sup> It is crucial to handle this compound with the appropriate safety measures to minimize exposure.

GHS Hazard Statements (based on related compounds):

- May be harmful if swallowed.<sup>[2]</sup>

- May be harmful in contact with skin.[2]
- May be harmful if inhaled.[2]
- Causes skin irritation.[3]
- Causes serious eye irritation.[3]
- May cause respiratory irritation.[3]
- Very toxic to aquatic life with long-lasting effects.[3]

## Quantitative Data Summary

The following tables summarize the available quantitative data for **4-Chlorophenyl trifluoromethyl sulfide** and its physical properties.

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	407-16-9	--INVALID-LINK--[4], --INVALID-LINK--[5]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> ClF <sub>3</sub> S	--INVALID-LINK--[4], --INVALID-LINK--[5]
Molecular Weight	212.62 g/mol	--INVALID-LINK--[4], --INVALID-LINK--[5]
Boiling Point	175°C	--INVALID-LINK--[5]
Flash Point	42°C	--INVALID-LINK--[5]
Density	1.43 g/cm <sup>3</sup>	--INVALID-LINK--[5]

## Detailed Experimental Protocols

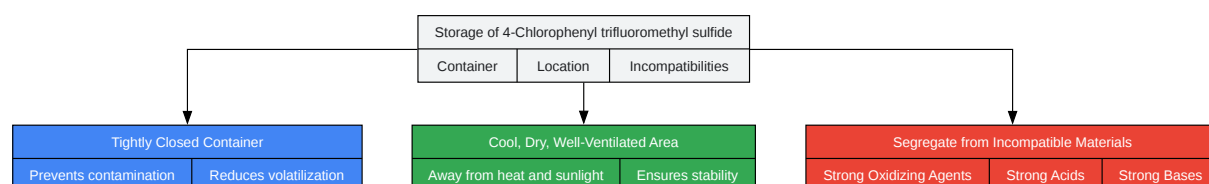
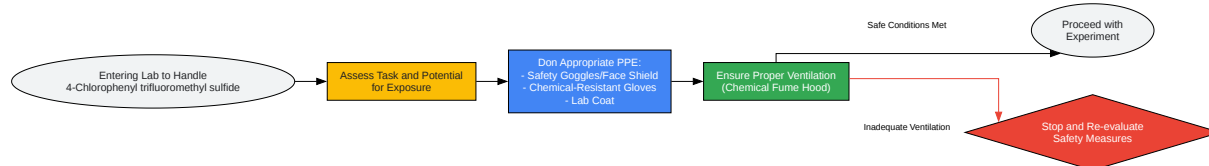
Adherence to strict protocols is essential when working with **4-Chlorophenyl trifluoromethyl sulfide**. The following sections provide detailed methodologies for safe handling, storage, and

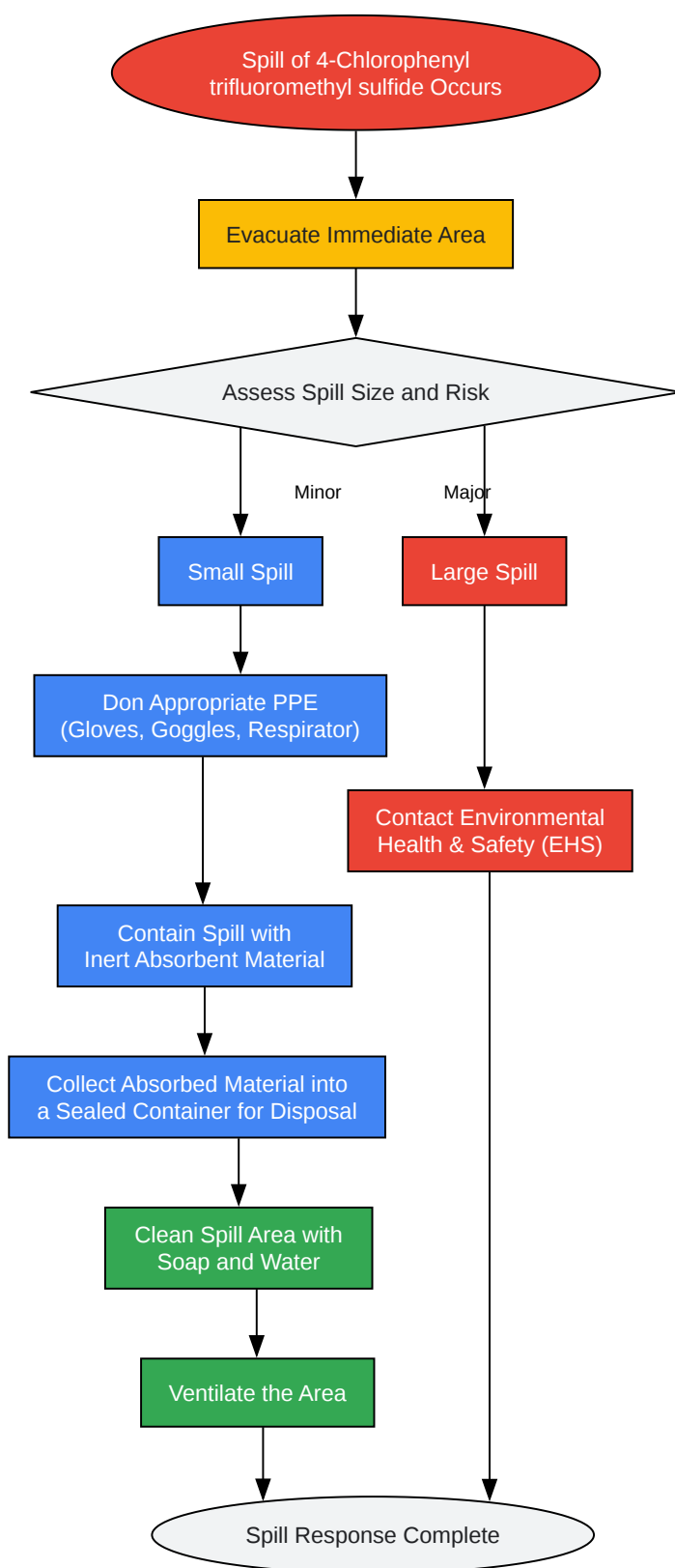
emergency response.

## Personal Protective Equipment (PPE)

All personnel must use the following PPE when handling this chemical:

- **Eye Protection:** Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6]
- **Hand Protection:** Wear chemical-resistant gloves (e.g., nitrile rubber) that are impervious to the chemical.[1]
- **Body Protection:** Wear a lab coat, and for larger quantities or in case of potential splashing, use chemical-resistant aprons or suits.[1]
- **Respiratory Protection:** Use only in a chemical fume hood.[1] If a fume hood is not available, a NIOSH-approved respirator with appropriate cartridges should be used.





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